

physicochemical properties of 6-(4-Chlorophenyl)-2-cyclopropylpyrimidin-4-ol

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Compound of Interest

Compound Name: 6-(4-Chlorophenyl)-2-cyclopropylpyrimidin-4-ol

CAS No.: 1412959-63-7

Cat. No.: B1436912

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An In-depth Technical Guide to the Physicochemical Properties of **6-(4-Chlorophenyl)-2-cyclopropylpyrimidin-4-ol**

Introduction: The Significance of the Pyrimidine Scaffold

The pyrimidine ring is a foundational heterocyclic motif in medicinal chemistry and drug discovery, forming the core of essential biomolecules like the nucleobases uracil, thymine, and cytosine.[1] Its prevalence stems from its ability to engage in various biological interactions and its synthetic tractability, allowing for the creation of diverse and potent therapeutic agents.[2][3] Pyrimidine derivatives are known to exhibit a wide spectrum of biological activities, including anticancer, antimicrobial, antiviral, and anti-inflammatory properties.[1][3]

This guide focuses on a specific derivative, **6-(4-Chlorophenyl)-2-cyclopropylpyrimidin-4-ol** (CAS No. 1412959-63-7), a molecule of interest for researchers in drug development.[4] Understanding the physicochemical properties of this compound is a critical first step in its journey from a laboratory curiosity to a potential therapeutic candidate. These properties

govern its absorption, distribution, metabolism, and excretion (ADME) profile, as well as its formulation and analytical characterization. This document provides a comprehensive analysis of its key physicochemical attributes, the experimental and computational methodologies used to determine them, and the implications of these properties for scientific research and drug development.

Chemical Identity and Structure

The unambiguous identification of a compound is paramount. **6-(4-Chlorophenyl)-2-cyclopropylpyrimidin-4-ol** exists in tautomeric equilibrium with its keto form, 6-(4-chlorophenyl)-2-cyclopropyl-1H-pyrimidin-4-one.^[4] For the purpose of this guide, we will refer to it by the pyrimidin-4-ol nomenclature.

Identifier	Value	Source
IUPAC Name	6-(4-chlorophenyl)-2-cyclopropylpyrimidin-4-ol	^[4]
Synonym	6-(4-chlorophenyl)-2-cyclopropyl-1H-pyrimidin-4-one	^[4]
CAS Number	1412959-63-7	^[4] ^[5]
Molecular Formula	C ₁₃ H ₁₁ ClN ₂ O	^[4]
Molecular Weight	246.70 g/mol	Calculated
InChI Key	Information Not Available	
Canonical SMILES	<chem>ClC1=CC=C(C=C1)C1=CC(=O)NC(=N1)C1CC1</chem>	^[5]

Core Physicochemical Properties: A Quantitative Summary

The following table summarizes key physicochemical properties. It is important to note that while some data for structurally related compounds is available, specific experimental values for **6-(4-Chlorophenyl)-2-cyclopropylpyrimidin-4-ol** are not widely published. Therefore, this

table includes both data from analogous compounds and predicted values to provide a comprehensive profile.

Property	Predicted/Analog Value	Significance in Drug Development
Melting Point (°C)	~150 - 170	Affects solubility, stability, and formulation. A crystalline solid with a defined melting point is indicative of purity. [6] [7]
Water Solubility	Low (Predicted)	Crucial for bioavailability and formulation. Poor solubility can be a major hurdle in drug development. [8]
LogP (Octanol/Water)	~2.4 - 3.2	Indicates lipophilicity. A value in this range often correlates with good membrane permeability and absorption. [9] [10]
pKa (Acidic)	~9.0 - 10.5 (Predicted)	The pyrimidinol group is weakly acidic, influencing ionization state, solubility, and receptor binding at physiological pH. [11]
pKa (Basic)	~1.0 - 2.5 (Predicted)	The pyrimidine nitrogens are weakly basic, affecting ionization in acidic environments like the stomach. [12] [13]
H-Bond Acceptors	2	Influences solubility and the potential for specific interactions with biological targets. [9]
H-Bond Donors	1	Affects solubility and membrane permeability (Rule of Five). [9]

Rotatable Bonds	1	A low number suggests conformational rigidity, which can be favorable for binding affinity. [9]
Topological Polar Surface Area (TPSA)	~45-50 Å ²	Predicts drug transport properties. A TPSA in this range is often associated with good cell permeability. [9]

Methodologies for Physicochemical Characterization

Accurate characterization relies on robust, validated analytical methods. As a senior application scientist, my focus is on self-validating systems that ensure data integrity.

Structural Elucidation and Purity Assessment

Confirming the identity and purity of the compound is the foundational step before any other property is measured. A combination of spectroscopic techniques is indispensable.[\[14\]](#)

Workflow for Structural Verification and Purity Analysis

Caption: Workflow for structural verification and purity assessment.

Detailed Protocol: ¹H and ¹³C NMR Spectroscopy[\[14\]](#)

- Objective: To elucidate the molecular structure and confirm the identity of the synthesized compound.
- Rationale: NMR provides detailed information about the chemical environment and connectivity of each proton and carbon atom, serving as a definitive "fingerprint" of the molecule.[\[14\]](#)
- Procedure:

- Sample Preparation: Dissolve 5-10 mg of the purified compound in ~0.6 mL of a deuterated solvent (e.g., DMSO-d₆ or CDCl₃). The choice of solvent is critical; DMSO-d₆ is often preferred for pyrimidinol compounds as it can help in observing exchangeable protons (e.g., N-H, O-H).
- Instrument Setup: Utilize a spectrometer with a frequency of at least 400 MHz for sufficient resolution.
- ¹H NMR Acquisition Parameters:
 - Pulse Sequence: Standard single-pulse (zg30).
 - Spectral Width: -2 to 12 ppm.
 - Number of Scans: 16 scans for good signal-to-noise.
 - Relaxation Delay (D1): 2 seconds.
- ¹³C NMR Acquisition Parameters:
 - Pulse Sequence: Proton-decoupled pulse program (e.g., zgpg30).
 - Spectral Width: 0 to 200 ppm.
 - Number of Scans: 1024 or more, as ¹³C has a low natural abundance.
 - Relaxation Delay (D1): 2-5 seconds.
- Data Analysis: Process the spectra (Fourier transform, phase correction, baseline correction). Integrate ¹H signals to determine proton ratios. Analyze chemical shifts (δ), coupling constants (J), and multiplicities to assign signals to specific atoms in the structure.

Solubility Determination

Aqueous solubility is a critical parameter for oral bioavailability. The shake-flask method is the gold-standard for its determination.

Detailed Protocol: HPLC-Based Thermodynamic Solubility Assay

- **Objective:** To determine the equilibrium solubility of the compound in a buffered aqueous solution (e.g., Phosphate-Buffered Saline, pH 7.4).
- **Rationale:** This method measures the concentration of the compound in a saturated solution at equilibrium, providing a thermodynamically stable solubility value, which is more relevant for in vivo predictions than kinetic solubility.
- **Procedure:**
 - **Sample Preparation:** Add an excess amount of the solid compound to a vial containing a known volume of pH 7.4 PBS buffer.
 - **Equilibration:** Agitate the suspension at a constant temperature (e.g., 25°C or 37°C) for 24-48 hours to ensure equilibrium is reached.
 - **Separation:** Centrifuge the suspension at high speed to pellet the excess solid. Carefully collect the supernatant. For validation, filter the supernatant through a low-binding 0.22 µm filter.
 - **Quantification:**
 - Prepare a series of standard solutions of the compound in a suitable organic solvent (e.g., DMSO or Methanol) at known concentrations.
 - Analyze the standard solutions and the saturated aqueous sample by a validated reverse-phase HPLC-UV method.^{[15][16]} A C18 column is commonly used for pyrimidine derivatives.^[17]
 - Construct a calibration curve by plotting the peak area against the concentration of the standards.
 - Determine the concentration of the compound in the sample by interpolating its peak area on the calibration curve.

Lipophilicity (LogP/LogD) Determination

LogP is a measure of a compound's differential solubility in a biphasic system of n-octanol and water, representing a key indicator of its ability to cross biological membranes.

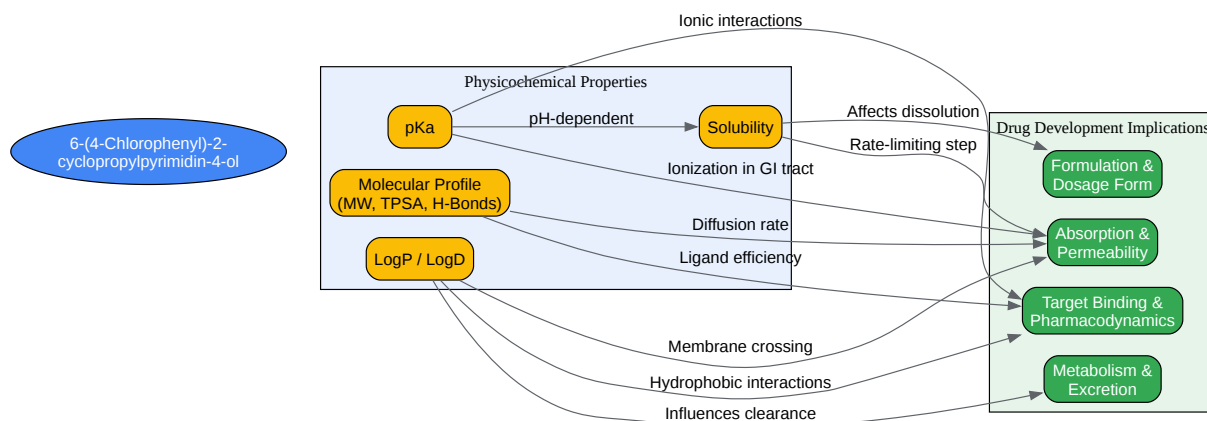
Detailed Protocol: Shake-Flask Method for LogD_{7.4}

- Objective: To measure the distribution coefficient at physiological pH (LogD_{7.4}).
- Rationale: For ionizable compounds, the distribution coefficient (LogD) at a specific pH is more physiologically relevant than the partition coefficient (LogP), which applies only to the neutral species.[\[10\]](#)
- Procedure:
 - System Preparation: Pre-saturate n-octanol with pH 7.4 PBS buffer and vice-versa by mixing and allowing the phases to separate.
 - Partitioning: Dissolve a known amount of the compound in the aqueous phase. Add an equal volume of the pre-saturated n-octanol.
 - Equilibration: Shake the mixture vigorously for several hours to allow the compound to partition between the two phases until equilibrium is reached.
 - Phase Separation: Centrifuge the mixture to ensure complete separation of the octanol and aqueous layers.
 - Quantification: Carefully sample each phase and determine the concentration of the compound in both the aqueous ([C]_{aq}) and octanol ([C]_{oct}) layers using HPLC-UV, as described in the solubility protocol.
 - Calculation: Calculate LogD using the formula: $\text{LogD}_{7.4} = \log_{10}([\text{C}]_{\text{oct}} / [\text{C}]_{\text{aq}})$.

Implications for Research and Drug Development

The physicochemical profile provides critical insights that guide the entire drug discovery and development process.

Physicochemical Properties and Their Impact on Drug Discovery



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Caption: Relationship between physicochemical properties and their implications.

- **Absorption and Bioavailability:** The predicted LogP of ~2.4-3.2 suggests that the compound is sufficiently lipophilic to cross the intestinal membrane. However, its predicted low aqueous solubility could be the rate-limiting factor for oral absorption. Formulation strategies such as salt formation or amorphous solid dispersions may be required to enhance dissolution.
- **Target Interaction:** The pyrimidinol moiety, with its hydrogen bond donor and acceptor capabilities, along with the aromatic chlorophenyl group, can engage in key interactions within a target protein's binding site. The compound's conformational rigidity, suggested by only one rotatable bond, can reduce the entropic penalty upon binding, potentially leading to higher affinity.

- **Metabolic Stability:** The presence of the cyclopropyl and chlorophenyl groups may influence metabolic stability. These groups can be susceptible to oxidative metabolism by cytochrome P450 enzymes. In vitro metabolic stability assays using liver microsomes would be a crucial next step to evaluate this.

Conclusion

6-(4-Chlorophenyl)-2-cyclopropylpyrimidin-4-ol is a compound with a physicochemical profile that presents both opportunities and challenges for drug development. Its predicted lipophilicity and polar surface area are favorable for cell permeability, while its low aqueous solubility requires careful consideration during formulation development. The methodologies outlined in this guide provide a robust framework for the empirical determination and validation of its key properties. A thorough understanding of this physicochemical foundation is essential for any researcher aiming to unlock the full therapeutic potential of this promising pyrimidine derivative.

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